

Cefazolin in Murine Research: Application Notes and Protocols for In Vivo Studies

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Compound of Interest

Compound Name: Cefazolin(1-)

Cat. No.: B1200283

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the dosage and administration of **Cefazolin(1-)**, a first-generation cephalosporin antibiotic, for in vivo mouse studies. The following protocols and data are compiled from peer-reviewed research to ensure accuracy and reproducibility in experimental settings.

Data Presentation: Cefazolin Dosage and Administration in Mice

The following tables summarize quantitative data on Cefazolin dosage, administration routes, and experimental contexts from various mouse studies. This information is intended to guide researchers in selecting appropriate parameters for their experimental designs.

Application	Mouse Strain	Dosage	Route of Administration	Frequency/Duration	Reference
Surgical Prophylaxis (Wound Infection Model)	Swiss-Webster	10 mg	Intraperitoneal (IP)	Single preoperative dose; or preoperative and one postoperative dose 4 hours later	[1]
Implant-Related Infection Model	Not Specified	25 mg/kg (low-dose)	Subcutaneous (SC)	Single injection ~15 minutes prior to surgical incision	[2]
Implant-Related Infection Model	Not Specified	250 mg/kg (high-dose)	Subcutaneous (SC)	Single injection ~15 minutes prior to surgical incision	[2]
Postoperative Cognitive Dysfunction Study	CD-1	300 mg/kg	Intraperitoneal (IP)	1 hour before surgery, then once daily for 5 days post-surgery	[3]
Neutropenic Infection Model	Not Specified	Dose-dependent	Not Specified	Single dose 1 hour post-infection	[4]
Periprosthetic Joint Infection Model	Not Specified	Not Specified	Not Specified	Prophylaxis for 24 hours or 4 days	[5]

Pharmacokinetic Study	Not Specified	Not Specified	Intravenous (IV)	Not Specified	[6]
Aerosol Delivery for Lung Infection	Not Specified	Body-delivered dose of 3-5 mg/kg	Aerosol Inhalation	Not Specified	[7][8]

Experimental Protocols

Preparation of Cefazolin for Injection

Cefazolin is typically supplied as a sterile powder for reconstitution. The following is a general protocol for its preparation for in vivo studies.

Materials:

- Cefazolin sodium powder vial (e.g., 500 mg, 1 g)[9][10]
- Sterile diluent:
 - Sterile Water for Injection[10][11]
 - 0.9% Sodium Chloride Injection (Normal Saline)[10]
 - Bacteriostatic Water for Injection[10]
- Sterile syringes and needles
- Alcohol swabs

Protocol:

- Determine the Required Concentration: Calculate the final concentration needed based on the desired dosage (mg/kg) and the injection volume suitable for mice (typically 100-200 μ L).
- Reconstitution:
 - Disinfect the rubber stopper of the Cefazolin vial and the diluent vial with an alcohol swab.

- Using a sterile syringe, draw up the calculated volume of the chosen diluent. For example, adding 9.5 mL of Sterile Water for Injection to a 1 g vial creates a 100 mg/mL solution.^[11] Adding 4.8 mL to a 500 mg vial also yields a 100 mg/mL solution.^[11]
- Inject the diluent into the Cefazolin vial.
- Gently swirl or shake the vial until the powder is completely dissolved.^[10] Reconstituted solutions may appear pale yellow to yellow.^[12]
- Dilution (if necessary): If a lower concentration is required, perform a further dilution with a sterile diluent. For example, to achieve a 25 mg/mL solution, you can take 5 mL of a 100 mg/mL solution (500 mg of cefazolin) and add 15 mL of 0.9% sodium chloride to a final volume of 20 mL.^[11]
- Storage: Use the reconstituted solution promptly. If storage is necessary, refer to the manufacturer's instructions for stability at refrigerated temperatures.

Administration Routes

a. Intraperitoneal (IP) Injection

Protocol:

- Properly restrain the mouse, exposing the abdomen.
- Tilt the mouse slightly head-down to move the abdominal organs forward.
- Insert a 25-27 gauge needle into the lower right or left quadrant of the abdomen, avoiding the midline to prevent bladder or cecum puncture.
- Aspirate briefly to ensure no fluid (urine, blood) is drawn, indicating correct placement.
- Inject the Cefazolin solution slowly.
- Withdraw the needle and return the mouse to its cage.

b. Subcutaneous (SC) Injection

Protocol:

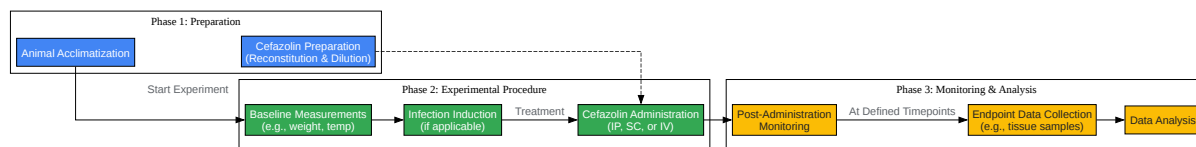
- Grasp the loose skin over the back of the neck (scruff) to form a "tent".
- Insert a 25-27 gauge needle into the base of the tented skin, parallel to the spine.
- Aspirate briefly to check for blood.
- Inject the Cefazolin solution, which will form a small bleb under the skin.
- Withdraw the needle and return the mouse to its cage.

c. Intravenous (IV) Injection (Tail Vein)

Protocol:

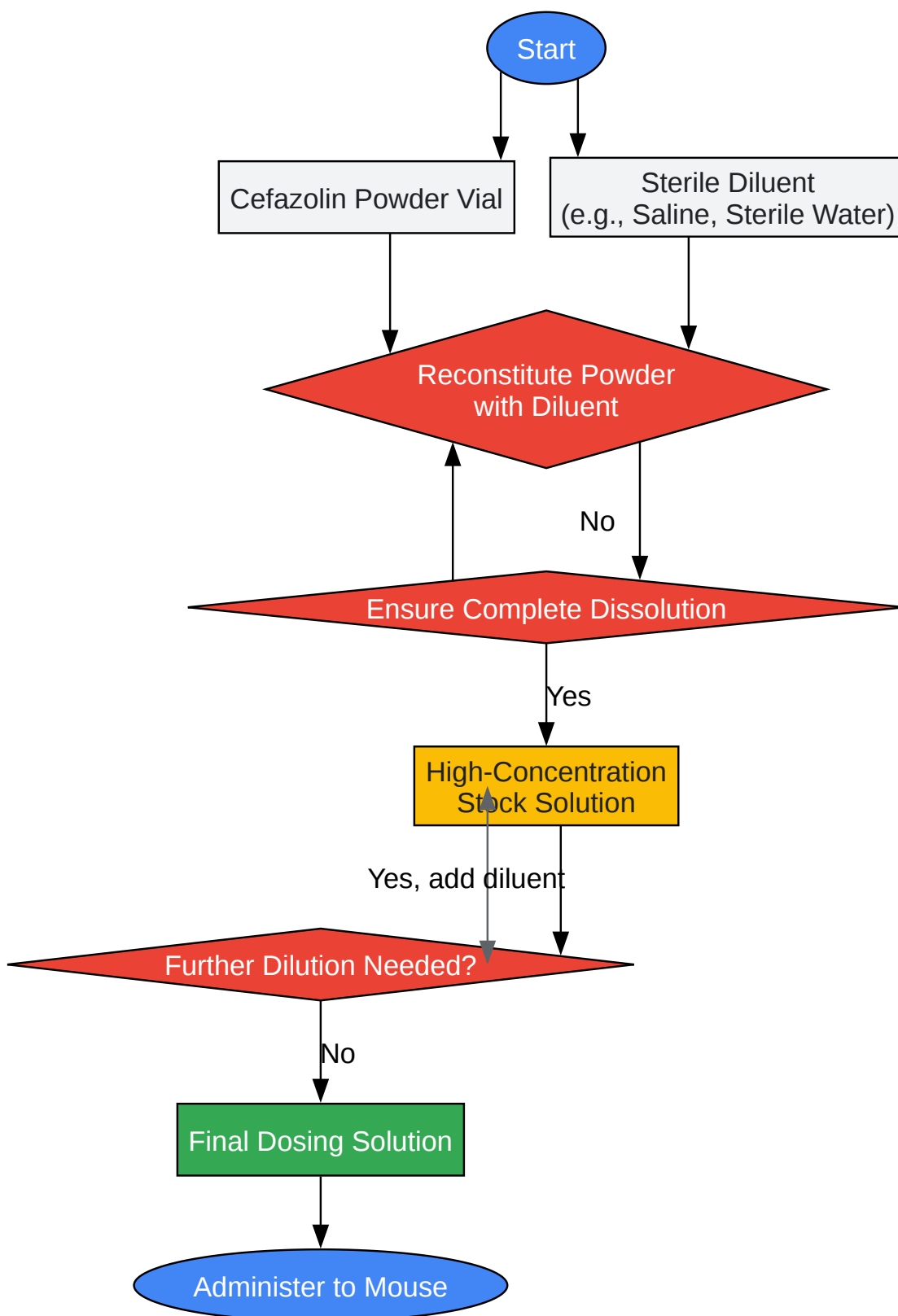
- Warm the mouse's tail using a heat lamp or warm water to dilate the lateral tail veins.
- Place the mouse in a suitable restrainer.
- Disinfect the tail with an alcohol swab.
- Using a 27-30 gauge needle with the bevel facing up, insert the needle into one of the lateral tail veins.
- A successful insertion is often indicated by a small flash of blood in the needle hub.
- Slowly inject the Cefazolin solution. If swelling occurs, the needle is not in the vein; withdraw and re-attempt.
- After injection, withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.

Visualizations



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Caption: Workflow for a typical in vivo mouse study involving Cefazolin treatment.



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